

A Comprehensive Technical Guide to delta(7)-Stigmastenol

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Compound of Interest

Compound Name: *delta(7)-Stigmastenol*

Cat. No.: *B1254669*

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This document provides an in-depth overview of **delta(7)-Stigmastenol**, a significant phytosterol found in various plant sources. The guide covers its chemical structure, physicochemical properties, and biological relevance, presenting data in a structured format for ease of reference and comparison.

Chemical Identity and Structure

Delta(7)-Stigmastenol, also known as Schottenol or 22,23-dihydrospinasterol, is a plant sterol characterized by a double bond at the seventh carbon position of the steroid nucleus.^[1] Its chemical structure is fundamental to its biological function and interaction with cellular systems.

Chemical Formula: $C_{29}H_{50}O$ ^{[1][2][3]}

IUPAC Name: (3S,9R,10S,13R,14R,17R)-17-[(2R,5R)-5-ethyl-6-methylheptan-2-yl]-10,13-dimethyl-2,3,4,5,6,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-3-ol^{[1][2]}

CAS Number: 6869-99-4^{[1][4]}

The chemical structure of **delta(7)-Stigmastenol** is depicted in the following diagram:

Caption: Chemical structure of **delta(7)-Stigmastenol**.

Physicochemical Properties

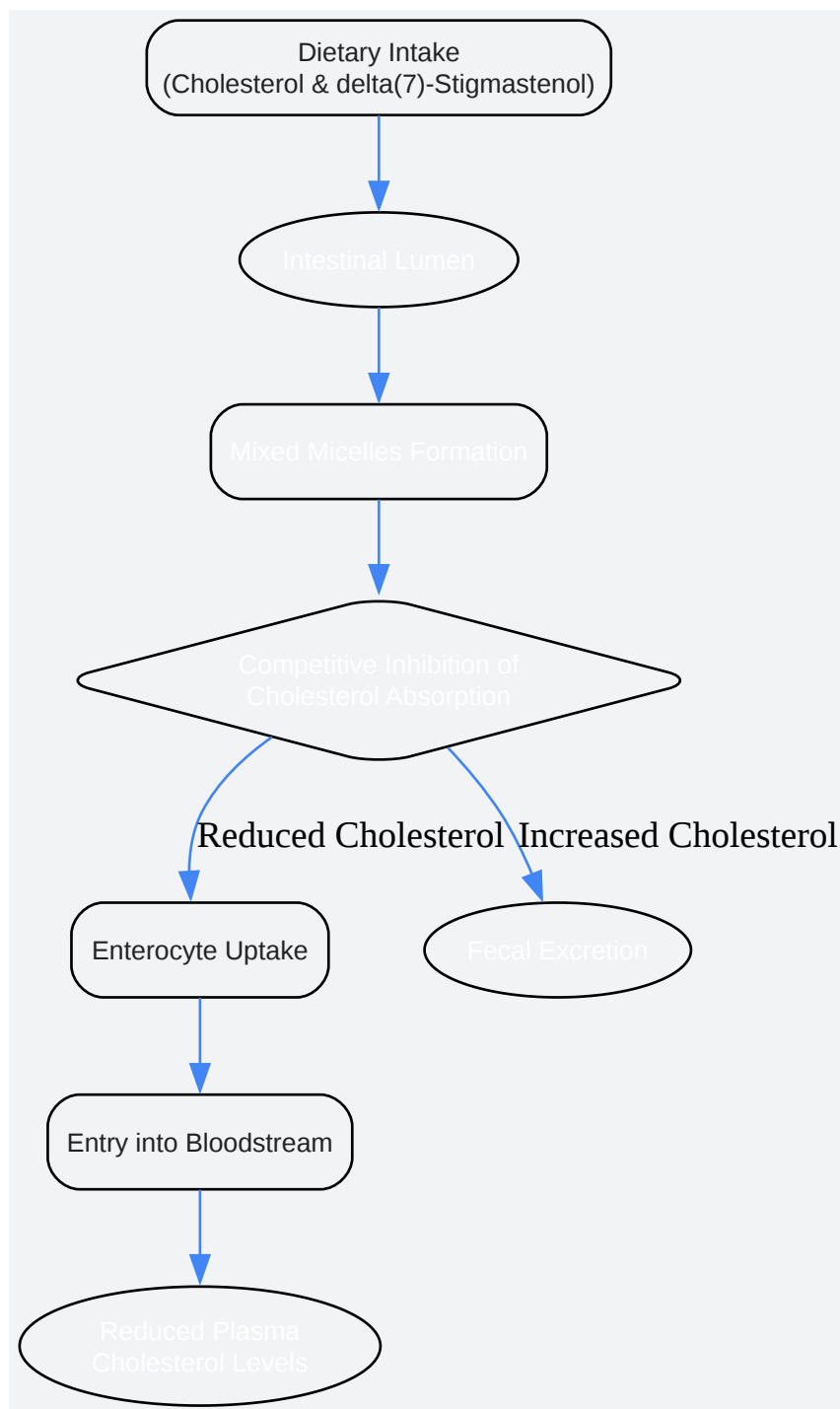
A summary of the key physicochemical properties of **delta(7)-Stigmastenol** is provided in the table below. These properties are crucial for understanding its behavior in biological systems and for the development of analytical methods.

Property	Value	Source
Molecular Weight	414.72 g/mol	[1]
Molecular Formula	C ₂₉ H ₅₀ O	[1][2][3]
Appearance	Solid	[5]
Purity	>95% or >98%+	[1][5]
Water Solubility	2.2e-05 g/L (Predicted)	[4]
logP	7.92 (Predicted)	[4]
pKa (Strongest Acidic)	18.36 (Predicted)	[4]

Biological Significance and Potential Signaling Pathways

Delta(7)-Stigmastenol is a phytosterol with recognized biological activities, most notably its cholesterol-lowering effects.[1] It is believed to compete with dietary cholesterol for absorption in the intestine, thereby reducing the amount of cholesterol that enters the bloodstream.[1] This mechanism is a key area of interest for the development of nutraceuticals and therapeutic agents for managing hypercholesterolemia.

While specific signaling pathways directly modulated by **delta(7)-Stigmastenol** are still under extensive research, its primary mechanism of action is related to cholesterol metabolism. A simplified logical workflow of its proposed action is presented below.



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Caption: Proposed mechanism of cholesterol absorption inhibition.

Experimental Protocols

The identification and quantification of **delta(7)-Stigmastenol** in biological matrices or plant extracts typically involve chromatographic and spectrometric techniques. A general experimental workflow is outlined below.

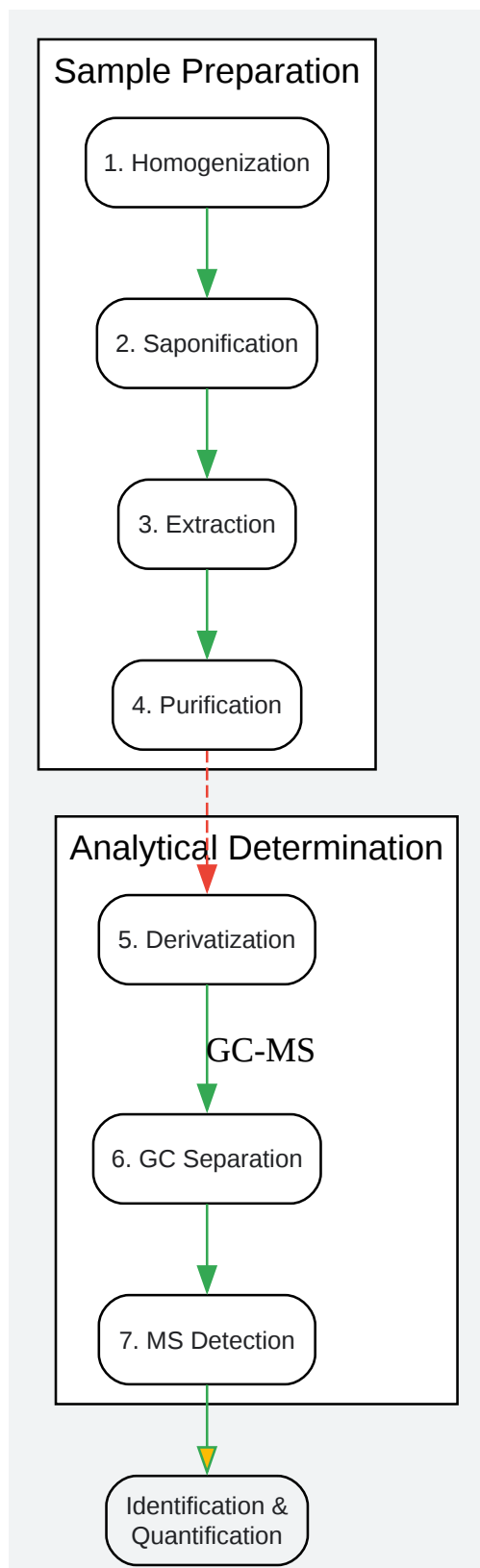
4.1. Sample Preparation: Extraction of Sterols from Plant Material

- Homogenization: Homogenize the dried plant material in a suitable solvent such as chloroform:methanol (2:1, v/v).
- Saponification: Saponify the lipid extract with alcoholic potassium hydroxide to hydrolyze esterified sterols.
- Extraction: Extract the unsaponifiable matter containing free sterols using a non-polar solvent like n-hexane or diethyl ether.
- Purification: Purify the sterol fraction using techniques such as thin-layer chromatography (TLC) or column chromatography.

4.2. Analytical Determination: Gas Chromatography-Mass Spectrometry (GC-MS)

- Derivatization: Convert the sterols to their trimethylsilyl (TMS) ethers to increase their volatility for GC analysis.
- GC Separation: Inject the derivatized sample into a gas chromatograph equipped with a capillary column suitable for sterol separation (e.g., DB-5ms).
- MS Detection: Use a mass spectrometer to detect and identify the separated compounds based on their mass spectra and retention times. The mass spectrum of **delta(7)-Stigmastenol** will show a characteristic molecular ion peak (m/z) and fragmentation pattern.

[6]



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Caption: General experimental workflow for sterol analysis.

Conclusion

Delta(7)-Stigmastenol is a phytosterol with significant potential in the fields of nutrition and pharmacology. Its well-defined chemical structure and cholesterol-lowering properties make it a compelling subject for further research and development. The methodologies outlined in this guide provide a framework for the accurate analysis and characterization of this compound, facilitating future investigations into its biological roles and therapeutic applications.

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